

An In-depth Technical Guide to the Spectroscopic Properties of Disperse Red 13

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Compound of Interest

Compound Name: Disperse Red 13

CAS No.: 590401-75-5

Cat. No.: B15557405

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic properties of **Disperse Red 13** (C.I. 11115), an azo dye with applications in materials science and as a potential molecular probe. The document details its known absorption characteristics, discusses its expected fluorescence and solvatochromic behavior, and provides standardized protocols for its empirical characterization.

Core Spectroscopic & Physicochemical Properties

Disperse Red 13, with the chemical formula $C_{16}H_{17}ClN_4O_3$, is a monoazo dye characterized by a push-pull electronic structure, which is the primary determinant of its optical properties.^[1]
^[2] Its core characteristics are summarized below.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₇ ClN ₄ O ₃	[1][2]
Molecular Weight	348.78 g/mol	[1][3]
CAS Number	3180-81-2	[1][3]
Appearance	Dark red powder	[2][4]
Melting Point	122-129 °C	[3][4]
Absorption Max (λ _{max})	503 nm	[3]
Molar Absorptivity (ε)	> 30,000 L mol ⁻¹ cm ⁻¹ (estimated)	[5]
Fluorescence Emission (λ _{em})	Data not readily available	
Fluorescence Quantum Yield (Φ _f)	Data not readily available	

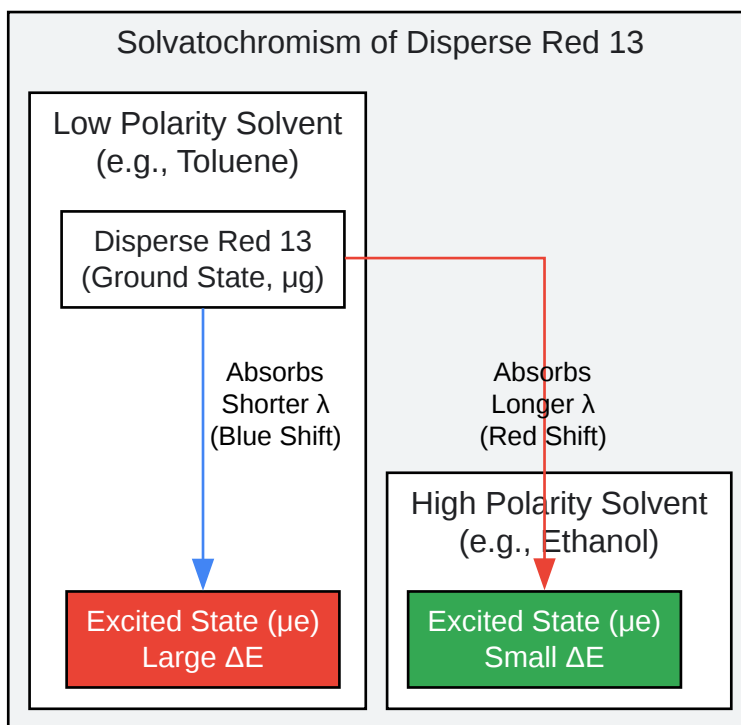
Note: The molar absorptivity is an estimation based on similar azo dyes, as a specific value for **Disperse Red 13** was not found in the surveyed literature.[5] Fluorescence data is not readily available and requires empirical determination using the protocols outlined in this guide.

Solvatochromism: The Effect of Solvent Polarity

Solvatochromism is the phenomenon where the absorption or emission spectrum of a substance shifts depending on the polarity of the solvent.[6] This effect is pronounced in dyes like **Disperse Red 13**, which possess a significant difference in dipole moment between their electronic ground and excited states. Understanding solvatochromism is critical for applications where the dye may be used in various media, such as in biological imaging or polymer matrices.

Azo dyes are known to exhibit this behavior.[6][7] Generally, an increase in solvent polarity will shift the absorption spectrum. This can be a bathochromic shift (red shift, to longer wavelengths) or a hypsochromic shift (blue shift, to shorter wavelengths), depending on the specific electronic structure of the dye.[8] For **Disperse Red 13**, which is soluble in solvents

like ethanol and acetone, its absorption maximum of 503 nm is expected to vary when dissolved in a range of solvents with different polarities.[2]



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Caption: Conceptual diagram of solvatochromism.

Experimental Protocols

The following sections provide detailed methodologies for the spectroscopic characterization of **Disperse Red 13**.

This protocol details the steps to determine the maximum absorption wavelength (λ_{max}) and molar absorptivity (ϵ) of **Disperse Red 13**.

A. Materials and Equipment:

- **Disperse Red 13** powder
- Spectroscopic grade solvent (e.g., ethanol, acetone, or DMSO)

- Analytical balance
- Volumetric flasks (e.g., 10 mL, 100 mL)
- Micropipettes
- Quartz cuvettes (1 cm path length)
- Dual-beam UV-Vis spectrophotometer

B. Procedure:

- Stock Solution Preparation:
 - Accurately weigh approximately 1-2 mg of **Disperse Red 13** powder.
 - Dissolve the powder in a 10 mL volumetric flask with the chosen solvent to create a concentrated stock solution (e.g., ~0.5 mM). Ensure the dye is fully dissolved, using sonication if necessary.
- Preparation of Dilutions:
 - Perform a series of serial dilutions from the stock solution to prepare at least five different concentrations. The final concentrations should result in absorbance values between 0.1 and 1.0 for optimal accuracy, as defined by the Beer-Lambert Law.[\[9\]](#)[\[10\]](#)
- Spectrophotometer Setup:
 - Turn on the spectrophotometer and allow the lamps to warm up for at least 30 minutes.
 - Set the wavelength range for scanning, for example, from 350 nm to 700 nm.[\[11\]](#)
- Baseline Correction:
 - Fill two quartz cuvettes with the pure solvent to be used as a blank.
 - Place the cuvettes in both the reference and sample holders of the spectrophotometer.

- Perform a baseline correction or "zero" the instrument. This subtracts the absorbance of the solvent and cuvette from subsequent measurements.[9][10]
- Sample Measurement:
 - Empty the sample cuvette and rinse it with a small amount of the most dilute dye solution, then fill it with that solution.
 - Place the sample cuvette back into the sample holder.
 - Run the spectral scan to obtain the absorption spectrum.
 - Record the absorbance value at the wavelength of maximum absorbance (λ_{max}).
 - Repeat this step for all prepared dilutions, moving from the lowest to the highest concentration.
- Data Analysis (Molar Absorptivity Calculation):
 - Plot a graph of absorbance at λ_{max} (y-axis) versus concentration in mol/L (x-axis).
 - Perform a linear regression on the data points. The resulting graph is a Beer's Law plot.
 - The slope of the line is the molar absorptivity (ϵ) in $\text{L mol}^{-1} \text{ cm}^{-1}$, according to the equation $A = \epsilon cl$, where A is absorbance, c is concentration, and l is the path length (1 cm).

This protocol outlines the steps to determine the fluorescence emission spectrum and relative quantum yield of **Disperse Red 13**.

A. Materials and Equipment:

- Solutions of **Disperse Red 13** prepared as in section 3.1 (ensure absorbance at excitation wavelength is < 0.1 to avoid inner filter effects).
- A known fluorescence standard with emission in a similar range (e.g., Rhodamine 101, $\Phi_f = 0.913$ in ethanol).[12]
- Spectrofluorometer with excitation and emission monochromators.

- Fluorescence-grade quartz cuvettes.

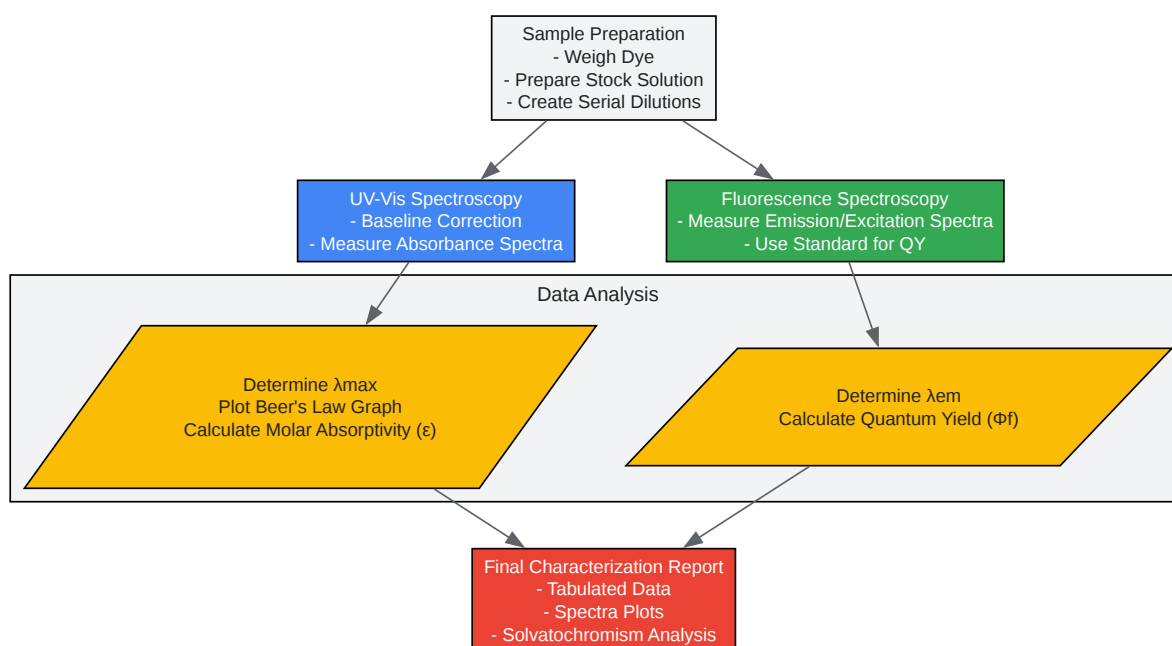
B. Procedure:

- Determining the Emission Spectrum:
 - Turn on the spectrofluorometer and allow the source lamp to stabilize.
 - Place a cuvette with a dilute solution of **Disperse Red 13** into the sample holder.
 - Set the excitation monochromator to the dye's λ_{max} (e.g., 503 nm).
 - Scan the emission monochromator across a wavelength range starting just above the excitation wavelength to a longer wavelength (e.g., 520 nm to 800 nm).
 - The resulting plot of intensity versus wavelength is the fluorescence emission spectrum. The peak of this spectrum is the λ_{em} .
- Determining the Excitation Spectrum:
 - Set the emission monochromator to the determined λ_{em} .
 - Scan the excitation monochromator over a range of shorter wavelengths (e.g., 350 nm to 550 nm).
 - The resulting spectrum should resemble the absorption spectrum, confirming the absorbing species is the one that fluoresces.[\[13\]](#)
- Determining the Relative Quantum Yield (Φ_f):
 - Prepare a solution of the known standard (e.g., Rhodamine 101) with an absorbance at the excitation wavelength identical to that of the **Disperse Red 13** sample.
 - Measure the integrated fluorescence intensity (the area under the emission curve) for both the **Disperse Red 13** sample (I_{sample}) and the standard (I_{std}).
 - Measure the absorbance of both the sample (A_{sample}) and the standard (A_{std}) at the excitation wavelength.

- Measure the refractive index of the solvent for the sample (n_{sample}) and the standard (n_{std}).
- Calculate the quantum yield of the sample ($\Phi_{\text{f_sample}}$) using the following equation:
$$\Phi_{\text{f_sample}} = \Phi_{\text{f_std}} * (I_{\text{sample}} / I_{\text{std}}) * (A_{\text{std}} / A_{\text{sample}}) * (n_{\text{sample}}^2 / n_{\text{std}}^2)$$

Experimental and Analytical Workflow

The comprehensive spectroscopic characterization of a dye like **Disperse Red 13** follows a logical workflow from sample preparation to data analysis and interpretation. This workflow ensures that all necessary data for a complete optical profile are collected systematically.



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Caption: Workflow for spectroscopic characterization.

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